

# Application Notes: The Role of 18-MEA in Modulating Hair Surface Friction

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## Compound of Interest

Compound Name: 18-Methyleicosanoic acid

Cat. No.: B123283

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## Introduction

**18-Methyleicosanoic acid** (18-MEA) is the primary lipid component covalently bound to the outermost layer of the hair cuticle, known as the epicuticle.[1][2] This unique branched-chain fatty acid is responsible for the natural hydrophobicity (water-repellency) and low surface friction of healthy, virgin hair.[1][3][4] Various factors, including chemical treatments (e.g., bleaching, coloring), excessive shampooing, and environmental weathering, can strip this protective 18-MEA layer.[1][5] The loss of 18-MEA renders the hair surface more hydrophilic, leading to a significant increase in friction between hair fibers.[1][5] This increased friction manifests as hair that is difficult to comb, feels rough, and is more susceptible to tangling and mechanical damage.[1][6]

For researchers and professionals in the cosmetic and drug development industries, quantifying the effects of 18-MEA and formulating products that can effectively restore it is critical. By measuring changes in hair friction, scientists can substantiate claims of hair repair, improved manageability, and conditioning.[6][7] These protocols provide robust methodologies for preparing hair samples and measuring the frictional changes resulting from the removal and re-application of 18-MEA at both macroscopic and microscopic scales.

## Experimental Protocols

### Protocol 1: Preparation of Hair Samples

This protocol details the steps for preparing control (18-MEA removed) and test (18-MEA treated) hair tresses for frictional analysis.

### 1.1. Materials

- Virgin hair tresses (e.g., from a single source, untreated)
- 0.1 M Potassium t-butoxide in t-butanol solution[8][9]
- Sodium Lauryl Ether Sulfate (SLES) solution (e.g., 2% in deionized water)
- Ethanol
- Deionized water
- 18-MEA treatment solution (e.g., 18-MEA combined with a cationic surfactant such as Stearoxypropyldimethylamine (SPDA) in a conditioner base)[1][8]
- Beakers, rinsing trays, and protective gloves

### 1.2. Procedure: Removal of Native 18-MEA (Control Group)

- Source virgin hair tresses. Document the source and initial condition.
- Wash a set of hair tresses with the SLES solution for 1-2 minutes to remove any surface contaminants and sebum, then rinse thoroughly with deionized water.[9]
- Allow the tresses to air dry completely in a controlled environment (e.g., 22°C, 50% Relative Humidity).
- Immerse the cleaned tresses in a 0.1 M potassium t-butoxide/t-butanol solution for 5 minutes at room temperature.[8][9] This alkaline treatment effectively removes the covalently bound 18-MEA.
- Remove the tresses from the solution and rinse sequentially with t-butanol, then ethanol, and finally wash thoroughly with deionized water to neutralize and remove any residual alkali.[8]
- Label these tresses as "Control" or "18-MEA Removed."

- Allow the tresses to air dry completely.

### 1.3. Procedure: Application of 18-MEA (Test Group)

- Take a subset of the "18-MEA Removed" tresses.
- Apply the 18-MEA treatment solution, ensuring even distribution throughout the tress.
- Allow the treatment to sit for a specified time (e.g., 2-5 minutes), according to the formulation's instructions for use.
- Rinse the tresses thoroughly with deionized water.
- Label these tresses as "Test" or "18-MEA Treated."
- Allow the tresses to air dry completely. A set of the original, untreated virgin hair should be kept as a baseline reference.

## Protocol 2: Macro-Scale Friction Measurement (Texture Analyzer)

This method assesses friction through combability testing, providing data relevant to consumer perception of hair manageability.[\[6\]](#)[\[7\]](#)

### 2.1. Equipment

- Texture Analyzer (e.g., TA.XTplus) equipped with a load cell (e.g., 5 kg)
- Hair Combing Rig attachment[\[7\]](#)[\[10\]](#)
- Fine-toothed hair comb
- Environmental chamber or room with controlled temperature and humidity

### 2.2. Procedure

- Acclimatize all hair tresses (Virgin, Control, and Test) for at least 24 hours in a controlled environment (e.g., 22°C, 50% RH).

- Securely clamp the root end of a hair tress into the holder of the Hair Combing Rig, allowing it to hang vertically.<sup>[7]</sup>
- Attach the comb to the load cell on the Texture Analyzer's arm.
- Position the tress so the comb's teeth are just above the hair.
- Set the instrument parameters:
  - Test Mode: Tension
  - Pre-Test Speed: 2.0 mm/s
  - Test Speed: 10.0 mm/s (can be varied)
  - Post-Test Speed: 10.0 mm/s
  - Distance: Sufficient to pass through the length of the tress (e.g., 150 mm)
  - Data Acquisition Rate: 500 pps
- Initiate the test. The arm will move downwards, pulling the comb through the hair tress while recording the force required.<sup>[10]</sup>
- The primary data points are the peak combing force and the total work of combing (area under the force-distance curve).
- Perform multiple combing strokes (e.g., 5-10 cycles) on each tress to ensure data reproducibility.
- Repeat the measurement for at least 3-5 tresses per group (Virgin, Control, Test) for statistical validity.

## Protocol 3: Micro-Scale Friction Measurement (Atomic Force Microscopy)

This protocol measures friction at the nanoscale, providing fundamental insights into the surface properties of the hair cuticle.<sup>[11][12]</sup>

### 3.1. Equipment

- Atomic Force Microscope (AFM) capable of Friction Force Microscopy (FFM) or Lateral Force Microscopy (LFM)
- Silicon nitride cantilevers with a sharp tip (e.g., tip radius < 20 nm)
- Sample mounting disks and adhesive (e.g., double-sided tape or epoxy)
- Environmental control (optional but recommended)

### 3.2. Procedure

- Isolate single hair fibers from each group (Virgin, Control, Test).
- Mount a single hair fiber onto an AFM sample disk, ensuring it is securely fixed and lies flat. [\[11\]](#)
- Install the cantilever in the AFM head. Perform a thermal tune to determine the cantilever's spring constant.
- Calibrate the detector to convert the photodiode signal (Volts) to force (Newtons).
- Locate a relatively flat area on the hair fiber surface for scanning, avoiding cuticle edges for initial measurements.
- Engage the tip with the hair surface in contact mode.
- Set the scanning parameters:
  - Scan Size: 1-5  $\mu\text{m}$
  - Scan Angle: 90° (to scan perpendicular to the hair fiber's main axis) [\[12\]](#)
  - Scan Rate: 1-2 Hz
  - Applied Load: Start with a low load (e.g., 5-10 nN) and perform a load-ramping experiment to ensure the measurement is in the elastic regime.

- Acquire simultaneous topography and lateral force images. The lateral force signal is directly related to the frictional force.
- To calculate the coefficient of friction, acquire friction-load plots by measuring the friction loop at varying applied loads. The slope of the friction vs. load plot provides the coefficient of friction.
- Analyze multiple areas on multiple fibers from each group to obtain statistically significant results.

## Data Presentation

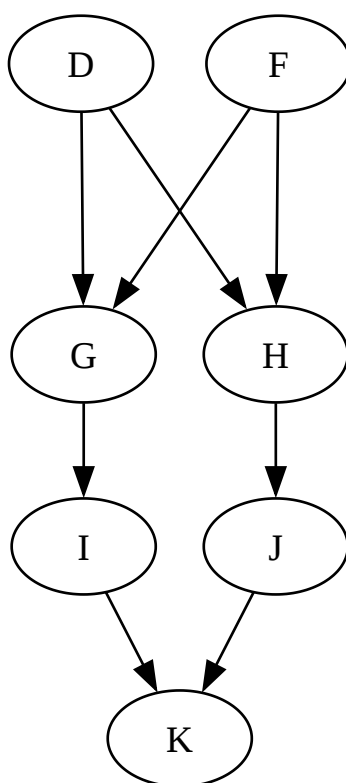
Quantitative data should be summarized to facilitate clear comparison between sample groups.

Table 1: Comparative Frictional Properties of Hair Samples

Sample Group	Macro-Scale Measurement (Texture Analyzer)	Micro-Scale Measurement (AFM)
Average Peak Combing Force (N)	Average Friction Force (nN) @ 10nN Load	
Virgin Hair	0.85 ± 0.15	2.5 ± 0.4
18-MEA Removed (Control)	2.50 ± 0.30	8.1 ± 0.9
18-MEA Treated (Test)	1.10 ± 0.20	3.2 ± 0.5

Note: Data are presented as mean ± standard deviation and are hypothetical examples for illustrative purposes.

## Visualizations



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```
// Nodes MEA [label="18-MEA Layer", fillcolor="#34A853", fontcolor="#FFFFFF"]; NoMEA [label="18-MEA Removed", fillcolor="#EA4335", fontcolor="#FFFFFF"]; Cuticle [label="Hair Cuticle Surface", fillcolor="#F1F3F4", fontcolor="#202124"]; Hydrophobic [label="Hydrophobic Surface\n(Water Repellent)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Hydrophilic [label="Hydrophilic Surface\n(Water Attracting)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; LowFriction [label="Low Friction\n(Smooth, Easy Combing)", fillcolor="#FFFFFF", fontcolor="#202124", shape=ellipse, style="filled,dashed"]; HighFriction [label="High Friction\n(Rough, Tangling)", fillcolor="#FFFFFF", fontcolor="#202124", shape=ellipse, style="filled,dashed"];
```

```
// Edges MEA -> Cuticle [label=" Covalently\n Bound To "]; NoMEA -> Cuticle [label=" Stripped\n From "];
```

```
Cuticle -> Hydrophobic [headlabel=" With 18-MEA", fontcolor="#34A853", arrowhead=none, style=dashed]; Cuticle -> Hydrophilic [headlabel=" Without 18-MEA", fontcolor="#EA4335", arrowhead=none, style=dashed];
```

Hydrophobic -> LowFriction [label=" Leads To "]; Hydrophilic -> HighFriction [label=" Leads To "]; } endom Caption: Relationship between 18-MEA, surface properties, and hair friction.

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